

Personal protective equipment for handling EPZ004777 hydrochloride

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Compound of Interest

Compound Name: EPZ004777 hydrochloride

Cat. No.: B1139216

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Essential Safety and Handling Guide for EPZ004777 Hydrochloride

This guide provides crucial safety and logistical information for the handling and disposal of **EPZ004777 hydrochloride**, a potent and selective DOT1L inhibitor. The following procedures are based on general laboratory safety principles for handling potent chemical compounds and available supplier information, as a comprehensive Safety Data Sheet (SDS) is not publicly available.

Hazard Identification and Personal Protective Equipment (PPE)

While specific GHS classifications for **EPZ004777 hydrochloride** are not readily available, it should be handled as a potentially hazardous compound due to its high potency as a DOT1L inhibitor. Assume it is toxic if ingested, inhaled, or absorbed through the skin. The following PPE is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

| Situation | Required PPE | Rationale |
|---------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------|
| Handling Solid (Weighing, Aliquoting) | - Full-face respirator with P100 (or N100) particulate filter- Chemical-resistant gloves (Nitrile, double-gloved)- Safety goggles (if not using a full-face respirator)- Lab coat (fully buttoned)- Disposable sleeve covers- Closed-toe shoes | Prevents inhalation of fine powder and protects skin and eyes from contact. |
| Handling Solutions (e.g., in DMSO) | - Chemical fume hood- Chemical-resistant gloves (Nitrile)- Safety glasses with side shields- Lab coat- Closed-toe shoes | Minimizes inhalation of solvent vapors and protects against splashes. |
| General Laboratory Use | - Standard lab coat- Safety glasses- Nitrile gloves- Closed-toe shoes | Basic protection for all laboratory activities. |

Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of **EPZ004777 hydrochloride** and ensure personnel safety.

Operational Plan: Step-by-Step Handling

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a designated area, such as a chemical fume hood or a containment glove box, especially when handling the solid form.
- **Weighing:** If weighing the solid, use an analytical balance inside a ventilated enclosure to prevent dissemination of the powder. Use appropriate tools (e.g., anti-static spatulas) to handle the compound.
- **Solution Preparation:** When preparing solutions, add the solvent (e.g., DMSO) to the vial containing the pre-weighed compound slowly to avoid splashing. If solubility issues arise,

gentle warming or sonication may be used.

- Storage:
 - Solid: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Stock Solutions: Supplier recommendations vary, but generally, stock solutions can be stored at -20°C for up to a year or at -80°C for up to two years. It is advisable to aliquot solutions to avoid repeated freeze-thaw cycles.

Table 2: Storage Conditions

| Form | Temperature | Duration | Notes |
|------------------------|----------------------------------|---------------|--------------------------------------|
| Solid | Room Temperature (Short-term) | Not specified | Keep in a desiccator. |
| Stock Solution in DMSO | -20°C | Up to 1 year | Aliquot to avoid freeze-thaw cycles. |
| Stock Solution in DMSO | -80°C | Up to 2 years | Preferred for long-term storage. |

First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

Table 3: First Aid Measures

| Exposure Route | Procedure |
|----------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing. Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Disposal Plan

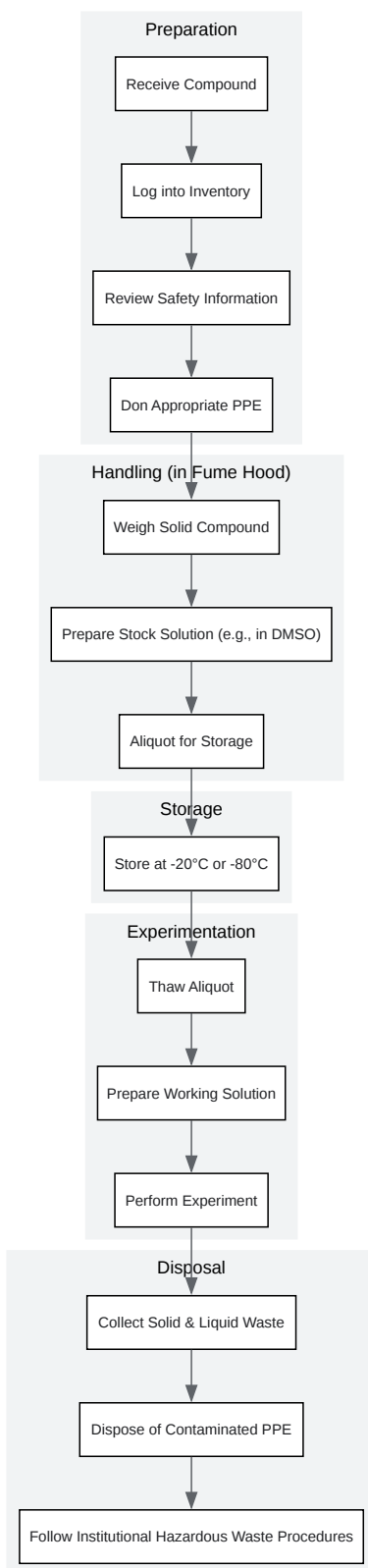
All waste containing **EPZ004777 hydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Collect any solid waste (e.g., contaminated weigh paper, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **EPZ004777 hydrochloride** in a labeled, sealed, and appropriate hazardous waste container. Do not dispose of it down the drain.
- Contaminated PPE: Dispose of all used gloves, disposable lab coats, and other contaminated PPE in the designated hazardous waste stream.

Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **EPZ004777 hydrochloride** from receipt to disposal.



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Caption: Workflow for handling **EPZ004777 hydrochloride**.

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